

# A Comparative Guide to the Effects of Plasticizers on Polylactic Acid (PLA) Properties

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Polylactic acid (PLA), a biodegradable and biocompatible thermoplastic, holds immense promise in various scientific and medical applications. However, its inherent brittleness and low flexibility often limit its utility. Plasticizers are commonly incorporated to enhance the ductility and processability of PLA. This guide provides a comprehensive comparison of the effects of different plasticizers on the key properties of PLA, supported by experimental data and detailed methodologies.

## Impact of Plasticizers on PLA Properties: A Tabular Comparison

The following table summarizes the quantitative effects of various plasticizers on the thermal and mechanical properties of PLA. The data has been compiled from multiple research sources to provide a comparative overview.

Plasticizer Type	Concentration (wt%)	Glass Transition Temp. (T <sub>g</sub> ) (°C)	Melting Temp. (T <sub>m</sub> ) (°C)	Tensile Strength (MPa)	Elongation at Break (%)	Young's Modulus (MPa)
Neat PLA	0	~55-60[1] [2]	~150-170	~50[2]	~4[2]	~3500[2]
Tributyl Citrate (TBC)	10-20	Decreased	Slightly Decreased	Decreased	Significantly Increased	Decreased
10	-	-	-	>200	-	
Diethyl Adipate (DOA)	Not specified	Moderate Decrease	-	Decreased	Increased	Decreased
Poly(ethylene glycol) (PEG)	2.5	Decreased	-	Decreased by 10-15% [2]	Increased to 14%[2]	Decreased by 10-15% [2]
5	-	-	-	-	-	
10	Decreased	-	Further Decreased	Decreased (compared to 2.5%)[2]	Further Decreased	
20	16.5[3]	-	-	-	-	
Oligomeric Lactic Acid (OLA)	Not specified	Lowest T <sub>g</sub> of 37°C observed[1]	Reduced	Decreased	-	Decreased
Glycerol Triacetate (GTA)	Not specified	Decreased	-	-	Increased	-
Tributyl Acetyl	4 pph	Decreased	-	Increased	Increased	-

Citrate  
(TBAC)

Partial Fatty Acid Esters	2.5	-	-	Decreased by 10-15% [2]	Increased to 14%[2]	Decreased by 10-15% [2]
10	-	-	Further Decreased	Decreased (compared to 2.5%)[2]	Further Decreased	

Note: "pph" refers to parts per hundred resin. The values presented are approximate and can vary based on the specific grade of PLA, plasticizer, and processing conditions.

## Key Observations:

- **Thermal Properties:** The addition of plasticizers consistently leads to a decrease in the glass transition temperature ( $T_g$ ) of PLA.[1][3][4][5] This indicates an increase in the mobility of the polymer chains, resulting in a more flexible material at lower temperatures. The melting temperature ( $T_m$ ) is generally less affected, though some plasticizers can cause a slight reduction.[5]
- **Mechanical Properties:** Plasticizers significantly impact the mechanical behavior of PLA. A common trend is a decrease in tensile strength and Young's modulus, signifying a reduction in stiffness.[1][2] Conversely, the elongation at break is typically increased, indicating enhanced ductility and flexibility.[2][4] However, the extent of these changes is highly dependent on the type and concentration of the plasticizer. For instance, at higher concentrations, some plasticizers can lead to phase separation and a subsequent decrease in elongation at break.[2]
- **Barrier Properties:** The effect of plasticizers on barrier properties, such as oxygen and water vapor permeability, is complex. While plasticization can sometimes improve barrier properties by promoting crystallinity, excessive amounts of certain plasticizers may compromise them. For example, the addition of 5% PEG 400 to PLA was found to enhance the oxygen barrier by about 20%.[6]

## Experimental Protocols

Detailed methodologies for key experiments are crucial for the accurate evaluation of plasticizer effects on PLA.

## Thermal Analysis: Differential Scanning Calorimetry (DSC)

Objective: To determine the glass transition temperature ( $T_g$ ), melting temperature ( $T_m$ ), and crystallinity of neat and plasticized PLA.

Methodology:

- A small sample (typically 5-10 mg) is hermetically sealed in an aluminum pan.
- The sample is subjected to a controlled temperature program in a DSC instrument under an inert atmosphere (e.g., nitrogen).
- A common temperature program involves:
  - First Heating Scan: Heating from room temperature to a temperature above the  $T_m$  of PLA (e.g., 200°C) at a constant rate (e.g., 10°C/min) to erase the thermal history of the material.
  - Cooling Scan: Cooling the sample from the melt to a temperature below the  $T_g$  (e.g., -50°C) at a controlled rate (e.g., 10°C/min).
  - Second Heating Scan: Reheating the sample to above the  $T_m$  at the same rate as the first scan.
- The  $T_g$  is determined as the midpoint of the step change in the heat flow curve. The  $T_m$  is identified as the peak temperature of the melting endotherm. The degree of crystallinity can be calculated from the enthalpy of melting.

## Mechanical Testing: Tensile Analysis

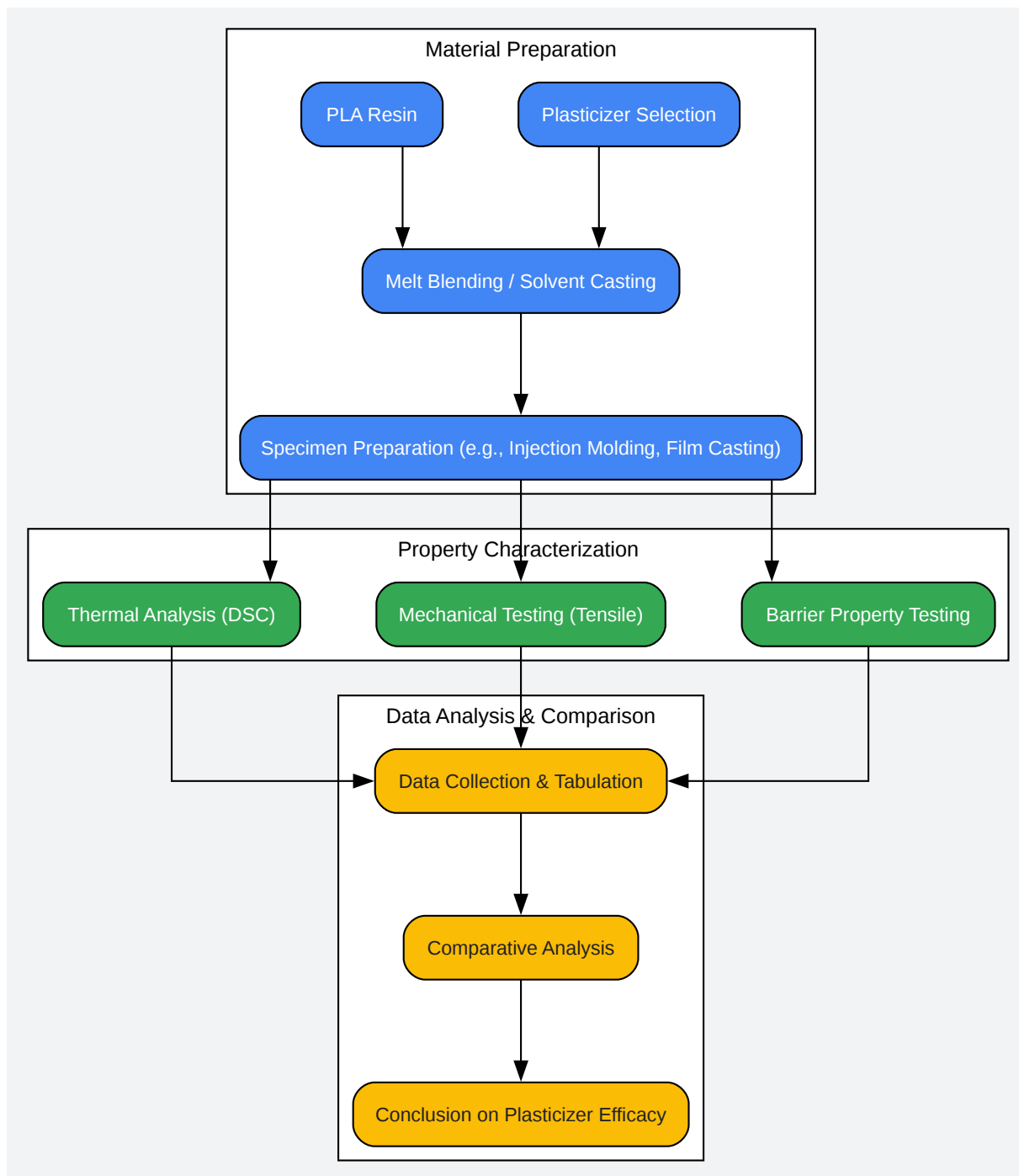
Objective: To measure the tensile strength, elongation at break, and Young's modulus of neat and plasticized PLA.

Methodology:

- Dog-bone shaped specimens are prepared according to standard specifications (e.g., ASTM D638).
- The specimens are conditioned under controlled temperature and humidity for a specified period before testing.
- A universal testing machine equipped with tensile grips is used to pull the specimen at a constant crosshead speed (e.g., 5 mm/min) until it fractures.
- A stress-strain curve is generated from the load and displacement data.
- Tensile Strength is the maximum stress the material can withstand before breaking.
- Elongation at Break is the percentage increase in length of the specimen at the point of fracture.
- Young's Modulus (or modulus of elasticity) is the slope of the initial linear portion of the stress-strain curve, representing the material's stiffness.[2]

## Visualizing the Evaluation Workflow

The following diagram illustrates the logical workflow for evaluating the effect of plasticizers on PLA properties.



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Caption: Workflow for Evaluating Plasticizer Effects on PLA.

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